

An In-depth Technical Guide to Diethyltin Oxide: Molecular Structure, Properties, and Applications

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Compound of Interest

Compound Name:	DIETHYLTIN OXIDE
CAS No.:	3682-12-0
Cat. No.:	B1619297

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Abstract

This technical guide provides a comprehensive overview of **diethyltin oxide**, an organotin compound of significant interest in industrial and research settings. The document delves into its molecular structure, physicochemical properties, synthesis methodologies, and key applications, particularly in catalysis and polymer stabilization. Emphasis is placed on the polymeric nature of its structure, which dictates its unique characteristics and reactivity. This guide also includes detailed experimental protocols, spectroscopic data for characterization, and a thorough discussion of the safety and handling procedures required when working with this hazardous compound. This document is intended for researchers, scientists, and drug development professionals who require a deep technical understanding of **diethyltin oxide**.

Introduction

Diethyltin oxide, with the chemical formula $[(C_2H_5)_2SnO]_n$, is a member of the dialkyltin oxide family.^{[1][2][3]} Unlike simple molecular oxides, its structure is characterized by a coordination polymer network of repeating tin-oxygen units. This polymeric nature imparts properties such

as low solubility in common organic solvents and high thermal stability.[4] **Diethyltin oxide** serves as a versatile catalyst and a highly effective thermal stabilizer for polymers, most notably for polyvinyl chloride (PVC).[5] Understanding its molecular architecture is paramount to appreciating its reactivity and diverse applications. This guide aims to provide a detailed exploration of the synthesis, structure, and function of **diethyltin oxide**, grounded in established scientific literature.

Molecular Structure and Physicochemical Properties

The fundamental properties of **diethyltin oxide** are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	$(C_2H_5)_2SnO$ or $C_4H_{10}OSn$	[1][2][3]
Molecular Weight	192.83 g/mol	[2]
CAS Number	3682-12-0	[1][2][3]
Appearance	White to off-white solid/powder	[6]
Melting Point	Decomposes above 350 °C	
Solubility	Insoluble in water and most organic solvents	[5]

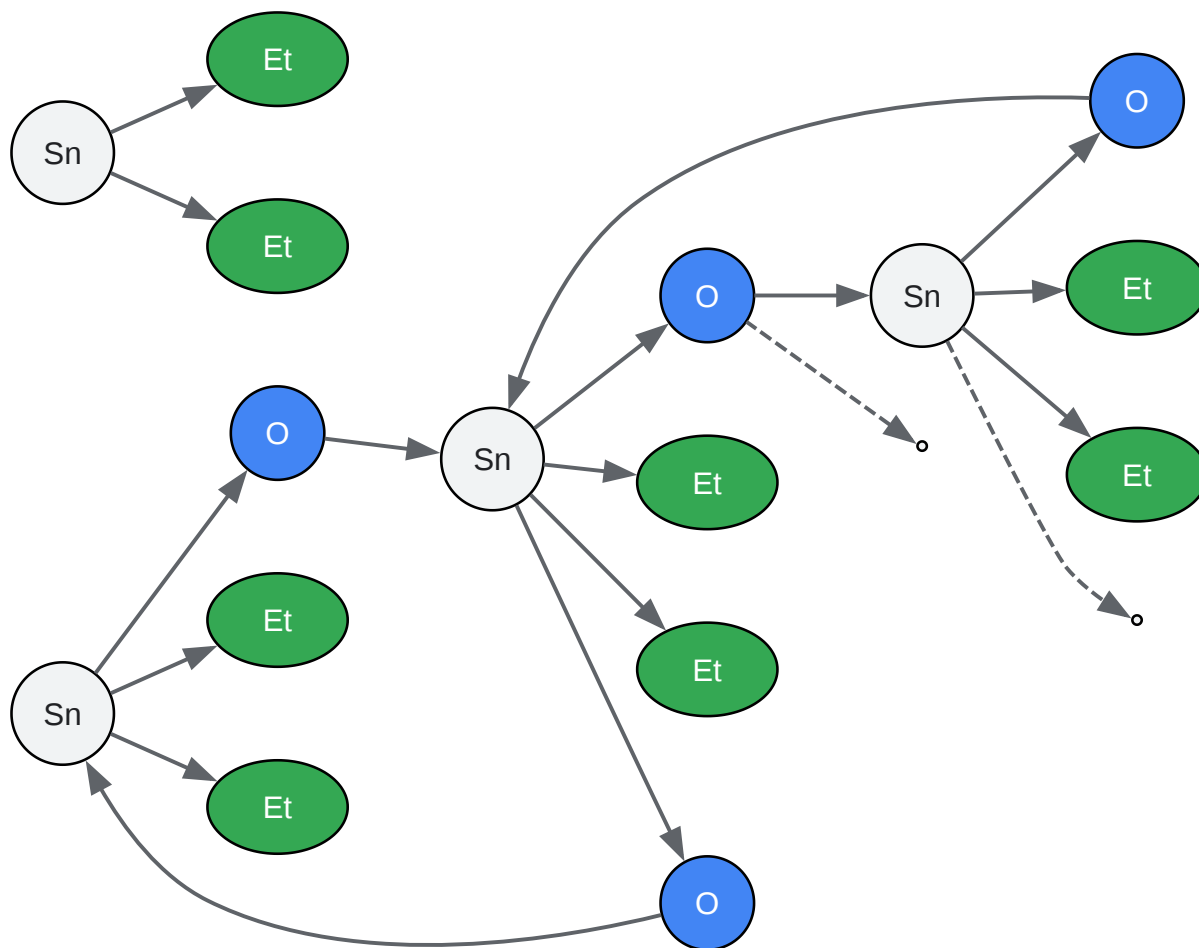
The Polymeric Nature of Diethyltin Oxide

A common misconception is to represent **diethyltin oxide** as a simple monomer with a tin-oxygen double bond ($Et_2Sn=O$). However, due to the high propensity of tin to form stable Sn-O-Sn linkages, **diethyltin oxide** exists as a coordination polymer.[4] While a definitive single-crystal X-ray diffraction study for **diethyltin oxide** is not readily available in the public domain, its structure can be inferred from studies on closely related dialkyltin oxides, such as dimethyltin oxide and dibutyltin oxide.

These studies reveal that the tin atoms are typically five- or six-coordinate, achieving this higher coordination state through the formation of bridging oxo ligands. This results in a

complex, three-dimensional network. The fundamental building block of this network is the Sn-O-Sn linkage.

Diagram: Idealized Polymeric Structure of **Diethyltin Oxide**



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Caption: Idealized ladder-like structure of polymeric **diethyltin oxide**.

Synthesis of Diethyltin Oxide

The most common and straightforward method for the laboratory synthesis of **diethyltin oxide** is the hydrolysis of a diethyltin(IV) dihalide, typically diethyltin dichloride, in the presence of a base.[4]

Experimental Protocol: Synthesis via Hydrolysis of Diethyltin Dichloride

This protocol is based on established methods for the synthesis of dialkyltin oxides.^{[4][7]}

Materials:

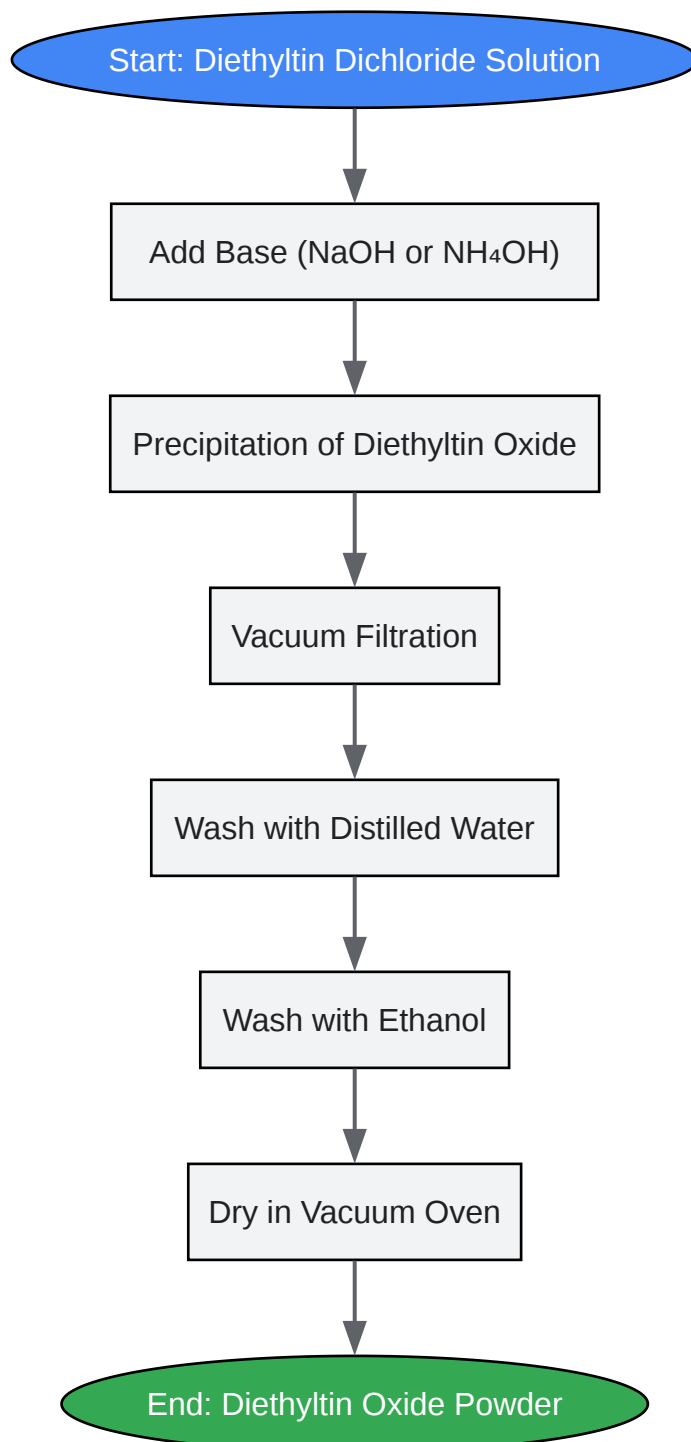
- Diethyltin dichloride ((C₂H₅)₂SnCl₂)
- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH₄OH)
- Distilled water
- Ethanol (optional, for washing)
- Toluene (optional, for azeotropic removal of water)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve a known quantity of diethyltin dichloride in distilled water.
- Slowly add a stoichiometric amount of an aqueous solution of sodium hydroxide or ammonium hydroxide dropwise to the stirred solution of diethyltin dichloride.
- A white precipitate of **diethyltin oxide** will form immediately.
- After the addition is complete, continue stirring the suspension at room temperature for 1-2 hours to ensure complete reaction.
- Collect the white precipitate by vacuum filtration using a Buchner funnel.
- Wash the precipitate thoroughly with distilled water to remove any remaining salts (e.g., NaCl or NH₄Cl).
- Further wash the precipitate with ethanol to aid in the removal of water.
- Dry the resulting white powder in a vacuum oven at 80-100 °C to a constant weight.

For larger-scale preparations, an alternative method involves the azeotropic removal of water from a toluene suspension of the reactants.[8]

Diagram: Synthesis Workflow



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Caption: Workflow for the synthesis of **diethyltin oxide**.

Spectroscopic Characterization

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful tool for confirming the formation of the Sn-O-Sn polymeric network in **diethyltin oxide**. The absence of a sharp, intense band in the region of a Sn=O double bond (typically expected at higher wavenumbers) and the presence of strong absorptions in the lower frequency region are characteristic of dialkyltin oxides.

The key diagnostic feature in the FT-IR spectrum of **diethyltin oxide** is the presence of a broad and strong absorption band in the range of 550-680 cm^{-1} .^[9] This band is attributed to the asymmetric stretching vibrations of the Sn-O-Sn bridges in the polymeric lattice.^{[5][10]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy can be used to confirm the presence of the ethyl groups attached to the tin atom. However, due to the insoluble nature of **diethyltin oxide**, solid-state NMR or the use of coordinating solvents that can break down the polymer into soluble oligomers may be necessary.

^{119}Sn NMR spectroscopy is particularly informative for characterizing organotin compounds.^[11] Tin has three NMR-active isotopes with spin 1/2: ^{115}Sn , ^{117}Sn , and ^{119}Sn , with ^{119}Sn being the most commonly studied due to its higher natural abundance and receptivity.^{[11][12]} The chemical shift of the ^{119}Sn nucleus is highly sensitive to the coordination number and geometry of the tin atom.^{[1][13]} For polymeric dialkyltin oxides, the ^{119}Sn chemical shift is typically observed in the range of -130 to -150 ppm (relative to tetramethyltin), which is indicative of a five- or six-coordinate tin environment.^{[1][13]}

Applications

Catalysis

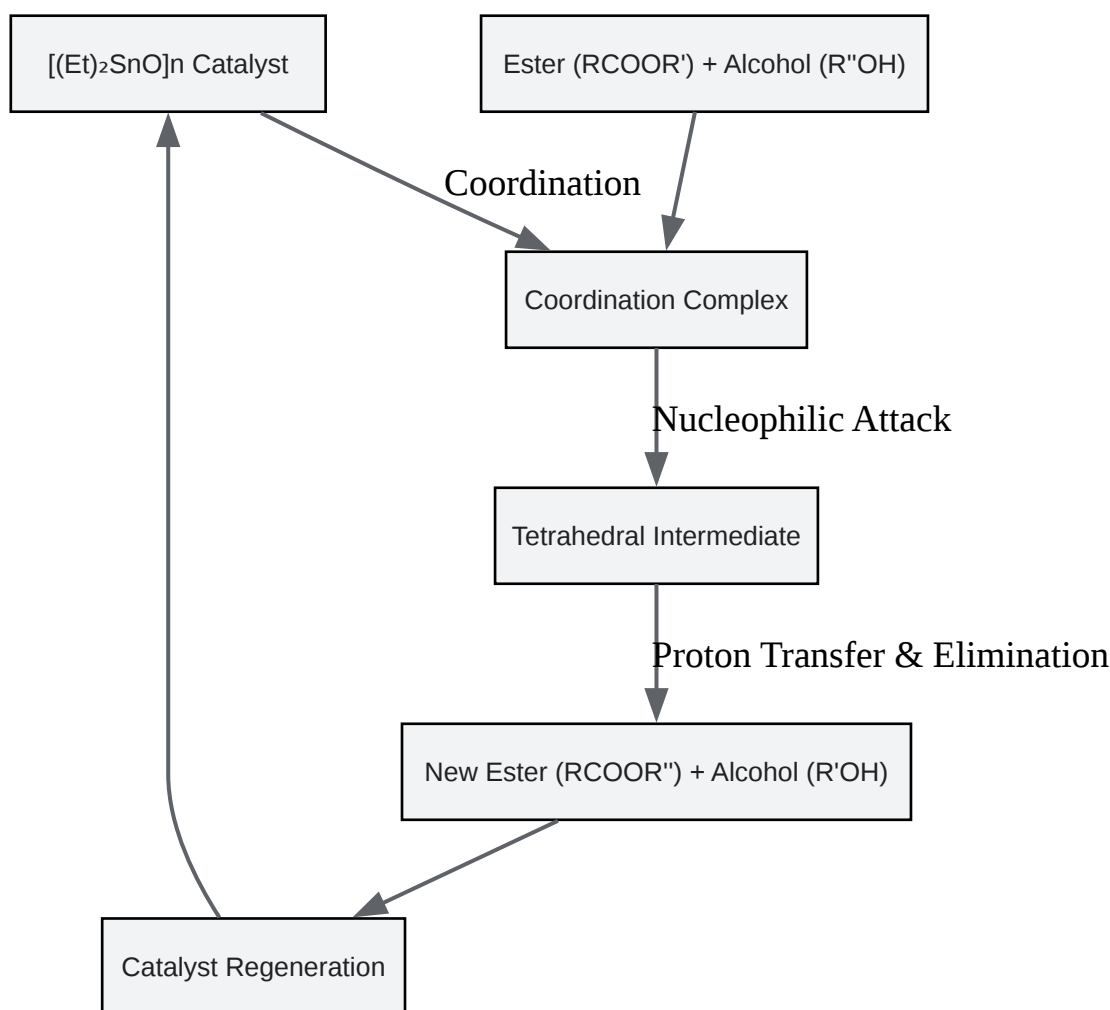
Diethyltin oxide is an effective catalyst for various organic reactions, most notably for esterification and transesterification reactions.^[4] It functions as a Lewis acid catalyst.^[14]

Mechanism of Catalysis in Transesterification:

The catalytic cycle is believed to involve the following key steps:

- **Coordination:** The tin atom in the **diethyltin oxide** structure coordinates to the carbonyl oxygen of the ester and the oxygen of the alcohol.
 - **Activation:** This coordination polarizes the carbonyl group, making it more susceptible to nucleophilic attack by the alcohol.
 - **Nucleophilic Attack:** The alcohol attacks the activated carbonyl carbon, leading to a tetrahedral intermediate.
 - **Proton Transfer and Elimination:** A proton is transferred, and the original alkoxy group is eliminated, resulting in the formation of the new ester and the regeneration of the catalyst.
- [14]

Diagram: Catalytic Cycle of Transesterification



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Caption: Simplified catalytic cycle for **diethyltin oxide** in transesterification.

Polymer Stabilization

Diethyltin oxide is used as a thermal stabilizer for polyvinyl chloride (PVC). During the processing of PVC at high temperatures, the polymer can undergo degradation through a dehydrochlorination process, releasing HCl and forming polyene sequences that lead to discoloration and embrittlement.

Organotin stabilizers like **diethyltin oxide** function through several mechanisms:

- HCl Scavenging: The oxide can react with and neutralize the evolved HCl, preventing it from catalyzing further degradation.

- Substitution of Labile Chlorine Atoms: The organotin species can substitute the labile allylic chlorine atoms in the PVC chain with more stable groups, thereby preventing the initiation of the "zipper" dehydrochlorination reaction.

Safety and Toxicology

Organotin compounds, including **diethyltin oxide**, are toxic and should be handled with extreme caution.^[1] The toxicity of organotins generally follows the order: triorganotins > diorganotins > monoorganotins.

Hazards:

- Acute Toxicity: **Diethyltin oxide** is toxic if swallowed.^[1]
- Skin and Eye Irritation: It can cause skin and serious eye irritation.^[1]
- Respiratory Irritation: Inhalation of the dust may cause respiratory tract irritation.^[1]
- Chronic Effects: Long-term exposure to inorganic tin compounds can lead to a benign pneumoconiosis known as stannosis.^[6]

Quantitative Toxicity Data (for related compounds):

Compound	Route	Species	LD ₅₀	Reference(s)
Dibutyltin oxide	Oral	Rat	44.9 mg/kg	[15]
Dimethyltin oxide	Intravenous	Mouse	100 mg/kg	

Safe Handling Procedures

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., neoprene or nitrile rubber) are mandatory.
- Eye Protection: Chemical safety goggles and a face shield should be worn.
- Lab Coat: A flame-retardant or cotton lab coat is required.

- Respiratory Protection: When handling the powder outside of a certified fume hood, a NIOSH-certified respirator for dust and mists is necessary.[1]

Engineering Controls:

- All manipulations of **diethyltin oxide** should be performed in a well-ventilated chemical fume hood.[1]

Emergency Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[6]

Waste Disposal:

All waste containing **diethyltin oxide** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Conclusion

Diethyltin oxide is a fascinating and industrially important organotin compound. Its polymeric structure, a departure from simple molecular representations, is key to its physical properties and reactivity. As an effective catalyst and polymer stabilizer, it plays a significant role in various chemical processes. However, its inherent toxicity necessitates a thorough understanding and strict adherence to safety protocols. This guide has provided a detailed overview of the molecular structure, synthesis, characterization, applications, and safe handling of **diethyltin oxide**, offering a valuable resource for the scientific community.

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